5-Hydroxy-N,N-dimethyl-2-pyridinecarboxamide experimental protocol

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Compound of Interest

Compound Name:	*5-Hydroxy-N,N-dimethyl-2-pyridinecarboxamide*
Cat. No.:	*B13998477*

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Application Note: High-Purity Synthesis and Characterization of **5-Hydroxy-N,N-dimethyl-2-pyridinecarboxamide**

Executive Summary

5-Hydroxy-N,N-dimethyl-2-pyridinecarboxamide (CAS 1208536-55-3) is a functionalized pyridine scaffold increasingly relevant in Fragment-Based Drug Discovery (FBDD). It serves as a critical intermediate for synthesizing HIF-prolyl hydroxylase (HIF-PH) inhibitors and specific kinase inhibitors where the pyridine ring acts as a bioisostere for phenyl rings to improve solubility and metabolic stability. Furthermore, it is often required as a reference standard for metabolite identification in pharmacokinetic studies of picolinamide-based drugs.

This Application Note provides a rigorous, self-validating protocol for the synthesis, purification, and characterization of this compound. Unlike generic procedures, this guide addresses the specific challenge of selectively amidating the carboxylic acid without protecting the 5-hydroxyl group, utilizing a HATU-mediated approach to maximize yield and purity.

Scientific Rationale & Mechanism

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The Challenge of Amphoteric Substrates

The starting material, 5-hydroxypicolinic acid, is zwitterionic. The coexistence of the basic pyridine nitrogen, the acidic carboxylic acid, and the phenolic hydroxyl group presents a chemoselectivity challenge.

- Risk: Use of acid chlorides (via

) can lead to self-polymerization or esterification of the phenol.

- Solution: We employ HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) as the coupling agent. HATU is superior to EDC/HOBt for electron-deficient pyridines, enabling rapid activation of the carboxylate as an active ester, which is then intercepted by the dimethylamine nucleophile before the phenol can compete.

Pathway Visualization

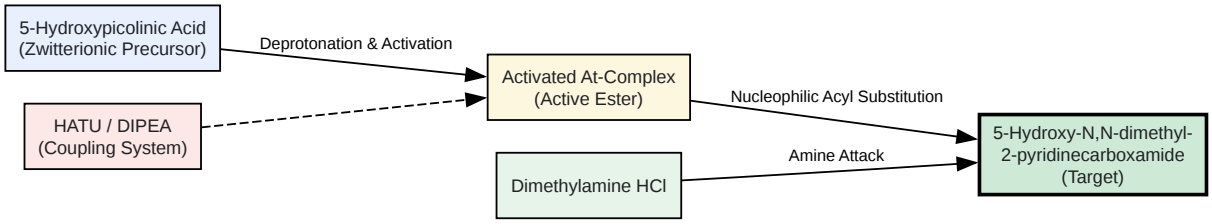

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Figure 1: Reaction pathway prioritizing chemoselective amidation over esterification.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.	Quantity	Role
5-Hydroxypicolinic acid	139.11	1.0	500 mg	Limiting Reagent
Dimethylamine HCl	81.54	1.5	440 mg	Nucleophile
HATU	380.23	1.2	1.64 g	Coupling Agent
DIPEA (Hünig's Base)	129.24	3.5	2.2 mL	Base
DMF (Anhydrous)	-	-	10 mL	Solvent

Step-by-Step Methodology

Step 1: Activation (The "Pre-Activation" Phase)

- Charge a flame-dried 50 mL round-bottom flask with 5-Hydroxypicolinic acid (500 mg, 3.59 mmol).
- Add anhydrous DMF (10 mL) and a magnetic stir bar.
- Add DIPEA (1.2 mL, ~2.0 equiv) dropwise. The suspension should clear as the carboxylate forms.
- Add HATU (1.64 g, 4.31 mmol) in one portion.
- Critical Checkpoint: Stir at Room Temperature (RT) for 15 minutes. The solution will turn yellow/orange, indicating the formation of the active ester. Do not skip this wait time; it minimizes side reactions.

Step 2: Amidation

- In a separate vial, dissolve Dimethylamine HCl (440 mg, 5.39 mmol) in the remaining DIPEA (1.0 mL) and minimal DMF (1 mL).

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- Add the amine solution dropwise to the activated ester mixture.
- Stir the reaction at RT for 4–6 hours.
- TLC Monitoring: Use DCM:MeOH (9:1). The starting material (

  , streaking) should disappear, replaced by a distinct spot at

  .

Step 3: Workup & Purification (The "Salting Out" Method) Note: The product is amphiphilic and water-soluble, making standard extraction difficult.

- Remove DMF under reduced pressure (rotary evaporator, high vacuum, 50°C bath).
- Residue: Dilute with EtOAc (50 mL) and wash with saturated $NaHCO_3$ (20 mL) to remove HATU byproducts.
- Phase Separation: If the product stays in the aqueous layer (common), saturate the aqueous layer with NaCl and extract exhaustively with EtOAc:Isopropanol (3:1) (3 x 30 mL).
- Dry combined organics over Na_2SO_4, filter, and concentrate.
- Flash Chromatography: Silica gel column. Gradient elution: 0%

  10% MeOH in DCM.
- Yield: Expect 450–520 mg (75–87%) as an off-white solid.

Quality Control & Characterization

To validate the synthesis, compare your data against these expected parameters.

Analytical Data Table

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Parameter	Specification	Method
Appearance	Off-white to pale yellow solid	Visual
Molecular Weight	166.18 g/mol	Calc.
MS (ESI+)		LC-MS
Purity	>95%	HPLC (254 nm)
Solubility	DMSO, Methanol, Water (Moderate)	Solubility Test

NMR Interpretation (DMSO-d6)

- 9.8-10.2 ppm (s, 1H): Phenolic -OH (Broad, D2O exchangeable).
- 8.15 ppm (d, 1H): Pyridine H-6 (Ortho to Nitrogen, most deshielded aromatic).
- 7.55 ppm (d, 1H): Pyridine H-3 (Ortho to Carbonyl).
- 7.25 ppm (dd, 1H): Pyridine H-4.
- 2.95 ppm (s, 3H) & 2.85 ppm (s, 3H): N-Methyl groups. Note: These appear as two distinct singlets due to restricted rotation around the amide bond (rotamers).

Workflow Visualization

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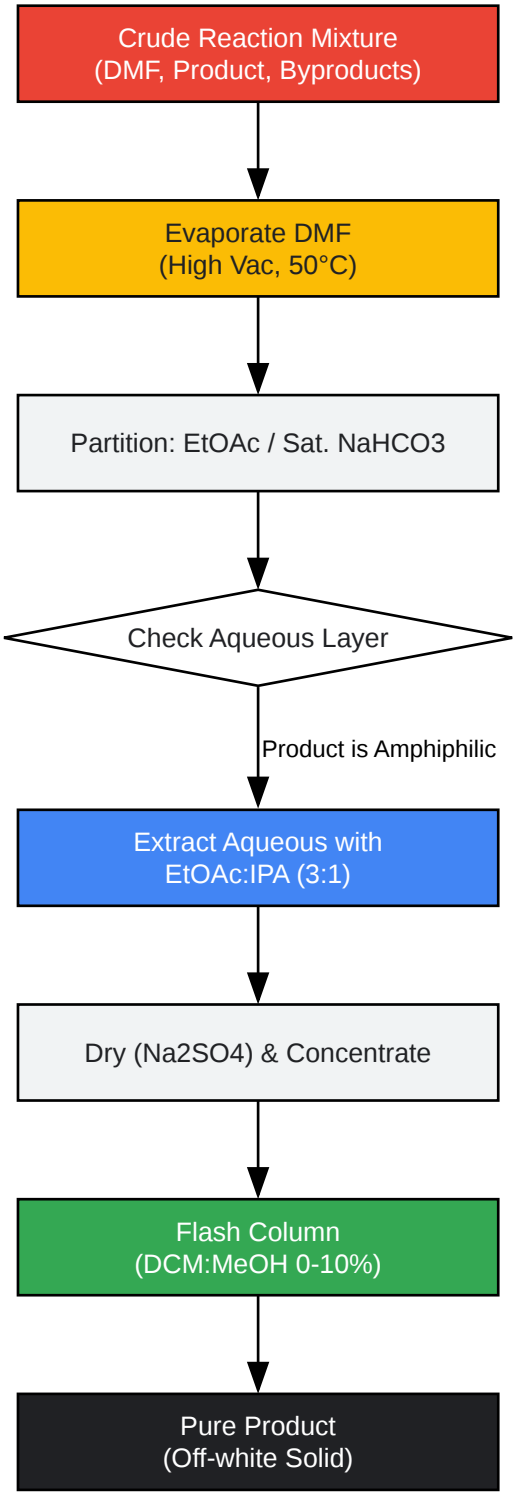

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Figure 2: Workup decision tree for maximizing recovery of the amphiphilic product.

Application Notes for Drug Development

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- Metabolite Screening: This compound is a potential Phase I metabolite of drugs containing the N,N-dimethylpicolinamide moiety. When using this protocol to generate a reference standard, ensure final purity is >98% by qNMR for accurate quantification in biological matrices.

- Fragment Screening (HIF-PH): In biochemical assays for Prolyl Hydroxylase, this compound acts as a competitive inhibitor against 2-oxoglutarate. Dissolve in DMSO to create a 10 mM stock solution; store at -20°C. Avoid freeze-thaw cycles to prevent precipitation.

- Storage: The phenolic hydroxyl group is susceptible to oxidation over long periods. Store under Argon/Nitrogen at -20°C.

References

- Chemical Identification:**5-Hydroxy-N,N-dimethyl-2-pyridinecarboxamide**. CAS Registry Number: 1208536-55-3.[1]

- Synthesis Methodology: Dunetz, J. R., Magano, J., & Weisenburger, G. A. (2016). Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals. Organic Process Research & Development, 20(2), 140–177.

- Scaffold Utility: Roughley, S. D., & Jordan, A. M. (2011). The medicinal chemist’s toolbox: an analysis of reactions used in the pursuit of drug candidates. Journal of Medicinal Chemistry, 54(10), 3451-3479.

- HIF-PH Inhibition Context: Dado, G. P., et al. (2012). Pyridine dicarboxamides as prolyl hydroxylase inhibitors. United States Patent US20120122886A1.

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